

CAS number and molecular formula for Loureirin D

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Compound of Interest

Compound Name: Loureirin D

Cat. No.: B1631583

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Loureirin D: A Comprehensive Technical Overview

Introduction

Loureirin D is a dihydrochalcone, a type of natural phenol, isolated from *Dracaena cochinchinensis*, a plant species commonly known as dragon's blood tree.^{[1][2]} This compound has garnered significant interest within the scientific community for its potential therapeutic properties. This technical guide aims to provide researchers, scientists, and drug development professionals with a comprehensive overview of **Loureirin D**, including its chemical properties, and to lay the groundwork for understanding its biological activities and potential applications.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Loureirin D** is fundamental for its application in research and drug development. The CAS number for **Loureirin D** is 119425-91-1.^{[1][3][4][5][6]} Its molecular formula is C₁₆H₁₆O₅, and it has a molecular weight of approximately 288.30 g/mol.^{[1][3][4][5]}

Property	Value	Source
CAS Number	119425-91-1	[1] [3] [4] [5] [6]
Molecular Formula	C16H16O5	[1] [3] [4] [5]
Molecular Weight	288.30 g/mol	[1]
Appearance	Solid powder	[3] [6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]
Storage	2 years at -20°C (Powder), 2 weeks at 4°C in DMSO, 6 months at -80°C in DMSO	[1]

Further Research and Development

The exploration of **Loureirin D**'s biological activities is an active area of research. Future investigations will likely focus on elucidating its mechanisms of action, identifying potential molecular targets, and evaluating its efficacy and safety in preclinical and clinical studies. The information provided in this guide serves as a foundational resource for professionals engaged in these endeavors.

To facilitate further investigation, a logical workflow for the initial stages of research is proposed below.



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Initial research workflow for evaluating the bioactivity of **Loureirin D**.

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